

The Multifaceted Role of ER Proteostasis Regulator-1 (ERp44): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *ER proteostasis regulator-1*

Cat. No.: *B15623927*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Endoplasmic Reticulum (ER) Proteostasis Regulator-1, commonly known as ERp44, is a crucial component of the cellular machinery that maintains protein homeostasis within the secretory pathway. This thioredoxin family member, residing primarily in the ER and the ER-Golgi Intermediate Compartment (ERGIC), plays a pivotal role in the quality control of protein folding and assembly, particularly for disulfide-bonded oligomeric proteins. Its function is intricately regulated by the unique biochemical environment of the early secretory pathway, including pH and zinc concentration. As a key regulator of protein secretion and ER stress responses, ERp44 is an emerging target of interest for therapeutic intervention in a variety of diseases characterized by proteotoxic stress. This technical guide provides an in-depth overview of the core functions of ERp44, supported by quantitative data, detailed experimental protocols, and visual representations of its key signaling pathways and regulatory mechanisms.

Core Functions of ERp44

ERp44, also designated as C12orf49, is a 44-kDa protein that functions as a molecular chaperone and an escort factor, ensuring that only correctly folded and assembled proteins are

secreted.[1][2] Its primary functions can be categorized as follows:

- **Thiol-Mediated Protein Retention:** ERp44 utilizes a conserved CRFS motif within its thioredoxin-like domain to form mixed disulfide bonds with client proteins.[1] This covalent interaction is key to its role in retaining unassembled or misfolded proteins within the ER, preventing their premature exit and subsequent secretion.[1]
- **Quality Control of Oligomeric Protein Assembly:** ERp44 is a critical gatekeeper in the assembly of complex multimeric proteins. It supervises the correct formation of disulfide-linked oligomers such as immunoglobulin M (IgM) and adiponectin.[3] By selectively binding to assembly intermediates, ERp44 ensures that only fully and correctly assembled proteins are released for secretion.
- **Regulation of ER-Resident Enzymes:** Several ER-resident enzymes lack a canonical ER-retention signal. ERp44 binds to these proteins, such as Endoplasmic Reticulum Oxidoreductin 1 α (Ero1 α), and retrieves them from the Golgi apparatus back to the ER, thereby maintaining their proper localization and function.[2]
- **Modulation of ER Calcium Homeostasis:** ERp44 interacts with the inositol 1,4,5-trisphosphate receptor (IP3R1), a key channel for calcium release from the ER. This interaction inhibits IP3R1 activity, thereby playing a role in the regulation of intracellular calcium signaling and mitigating ER stress.
- **Sensing of the ER/Golgi Environment:** The function of ERp44 is exquisitely sensitive to the pH and zinc ion concentration of its surrounding environment. The more acidic pH and higher zinc concentration of the Golgi compared to the ER trigger conformational changes in ERp44, modulating its client-binding and retrieval activities.

Quantitative Data on ERp44 Interactions

The following tables summarize key quantitative data regarding the binding affinities and kinetics of ERp44 with its regulators and substrates.

Interacting Partner	Method	Dissociation Constant (Kd)	Conditions	Reference
Zinc (Zn ²⁺)	Isothermal	135–295 nM	pH 7.2–6.2	[Watanabe et al., 2019]
	Titration			
	Calorimetry (ITC)			
Ero1α	Isothermal	~1.3 μM	pH 6.2	[Watanabe et al., 2017]
	Titration			
	Calorimetry (ITC)			

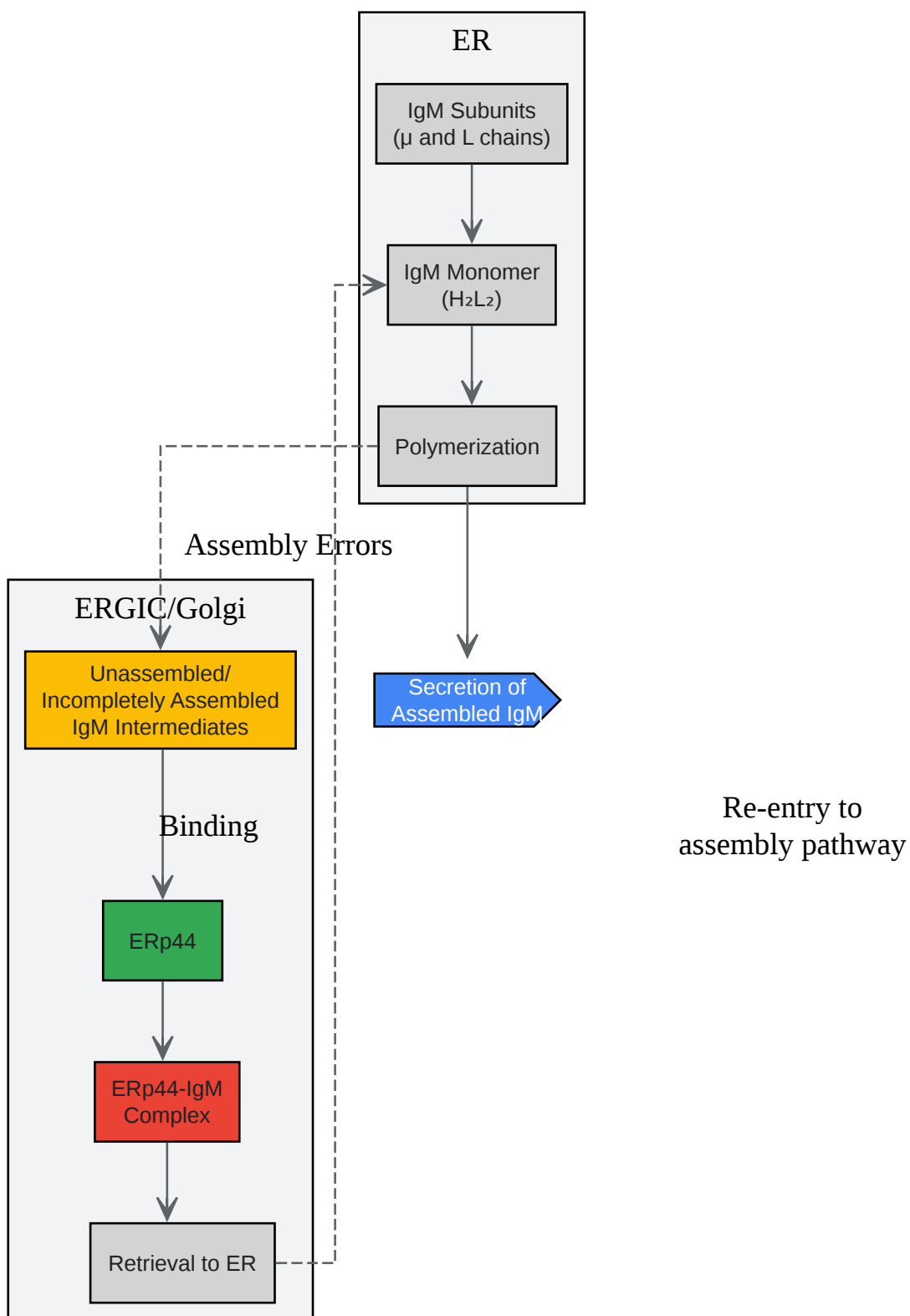
Signaling Pathways and Regulatory Mechanisms

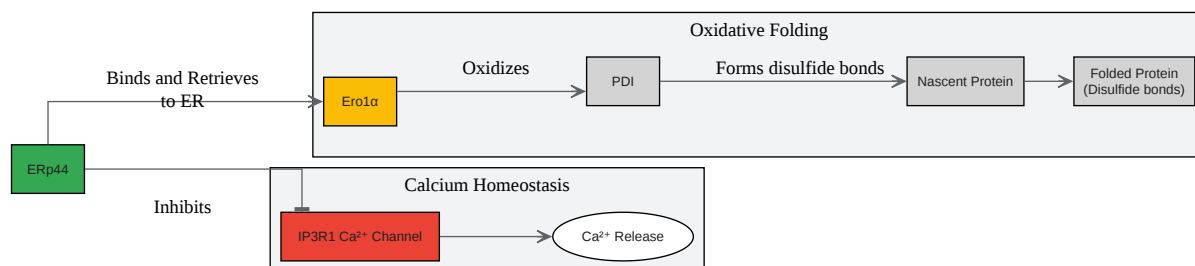
The function of ERp44 is integrated into several key cellular pathways. The following diagrams, generated using the DOT language for Graphviz, illustrate these complex relationships.

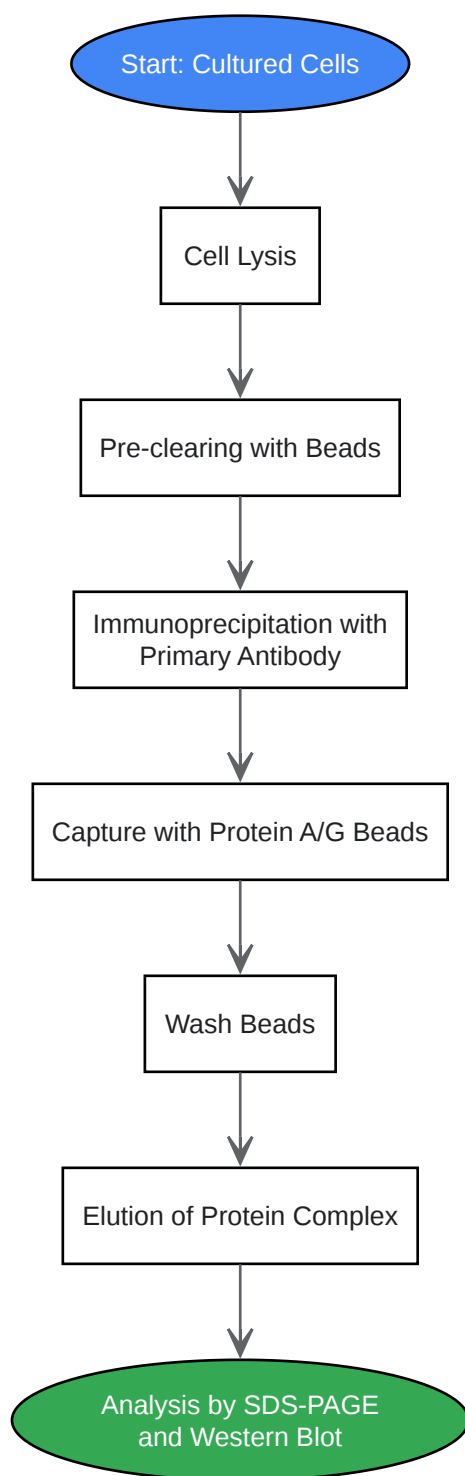
ERp44 Regulation by pH and Zinc

Caption: Regulation of ERp44 activity by the pH and zinc gradient between the ER and Golgi.

ERp44 in IgM Assembly Quality Control







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ERp44, a novel endoplasmic reticulum folding assistant of the thioredoxin family - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. journals.biologists.com [journals.biologists.com]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- To cite this document: BenchChem. [The Multifaceted Role of ER Proteostasis Regulator-1 (ERp44): A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15623927/docs#the-multifaceted-role-of-er-proteostasis-regulator-1-erp44-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check